

In-Depth Technical Guide: 4-[(2-Cyanoethyl)methylamino]benzaldehyde

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Compound of Interest

Compound Name: 4-[(2-Cyanoethyl)methylamino]benzaldehyde

Cat. No.: B1345214

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CAS Number: 94-21-3

This technical guide provides a comprehensive overview of **4-[(2-Cyanoethyl)methylamino]benzaldehyde**, a versatile chemical intermediate. The information is tailored for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Chemical and Physical Properties

4-[(2-Cyanoethyl)methylamino]benzaldehyde is an aromatic aldehyde containing a tertiary amino group and a cyanoethyl substituent. These functional groups contribute to its unique reactivity and utility as a building block in organic synthesis.^[1]

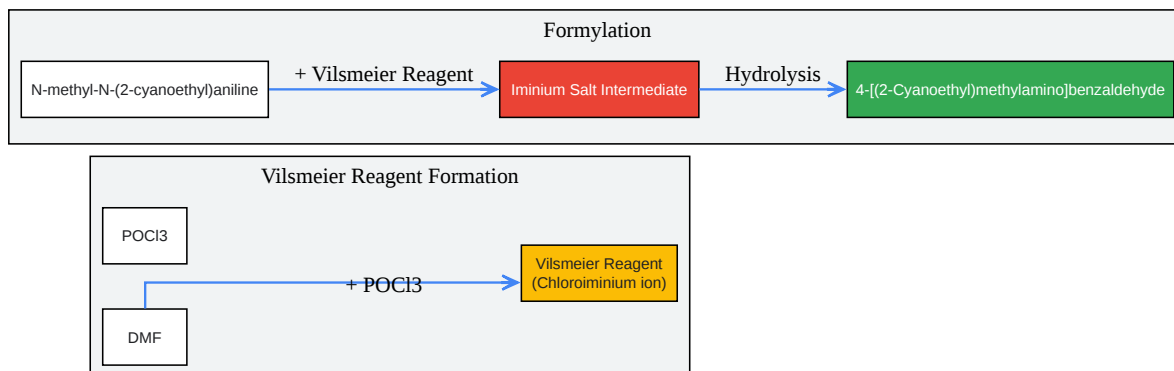
Property	Value	Reference
CAS Number	94-21-3	[2]
Molecular Formula	C ₁₁ H ₁₂ N ₂ O	[2]
Molecular Weight	188.23 g/mol	[2]
Melting Point	70-74 °C	[3][4]
Appearance	Powder	[3]
EINECS Number	202-315-0	[3]

Synthesis

The primary method for the synthesis of **4-[(2-Cyanoethyl)methylamino]benzaldehyde** is the Vilsmeier-Haack reaction. This reaction introduces a formyl group (-CHO) onto an electron-rich aromatic ring. The precursor for this synthesis is N-methyl-N-(2-cyanoethyl)aniline.

Vilsmeier-Haack Reaction Mechanism

The Vilsmeier-Haack reaction proceeds through the formation of a Vilsmeier reagent, an electrophilic iminium salt, from a substituted amide (like N,N-dimethylformamide, DMF) and phosphorus oxychloride (POCl₃). This reagent then attacks the electron-rich aromatic ring of the aniline derivative. Subsequent hydrolysis yields the final aldehyde product.



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Figure 1: Vilsmeier-Haack Reaction Pathway.

Experimental Protocol: Vilsmeier-Haack Synthesis

The following is a generalized experimental protocol for the synthesis of **4-[(2-Cyanoethyl)methylamino]benzaldehyde** based on standard Vilsmeier-Haack reaction procedures.

Materials:

- N-methyl-N-(2-cyanoethyl)aniline
- N,N-Dimethylformamide (DMF)
- Phosphorus oxychloride (POCl₃)
- Sodium acetate
- Dichloromethane (or other suitable solvent)
- Water

- Ice

Procedure:

- **Vilsmeier Reagent Preparation:** In a three-necked flask equipped with a stirrer, dropping funnel, and a calcium chloride guard tube, cool N,N-dimethylformamide (DMF) to 0-5 °C in an ice bath. Add phosphorus oxychloride (POCl₃) dropwise with stirring, maintaining the temperature below 10 °C. Stir the mixture for an additional 30-60 minutes at this temperature to ensure the complete formation of the Vilsmeier reagent.
- **Formylation:** Dissolve N-methyl-N-(2-cyanoethyl)aniline in a minimal amount of dry solvent and add it dropwise to the prepared Vilsmeier reagent, keeping the temperature at 0-5 °C. After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to a moderate temperature (e.g., 40-60 °C) for several hours until the reaction is complete (monitored by TLC).
- **Work-up and Isolation:** Cool the reaction mixture and pour it slowly onto crushed ice with vigorous stirring. Neutralize the mixture with a solution of sodium acetate or other suitable base until the product precipitates. Filter the solid product, wash it with cold water, and dry it.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent such as ethanol or an ethanol/water mixture.

Applications in Synthesis

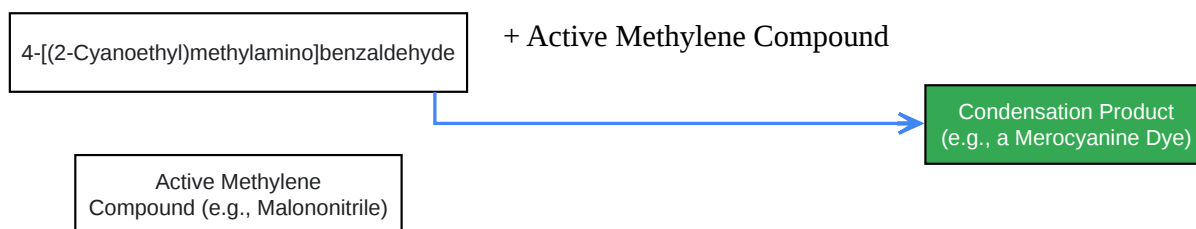
4-[(2-Cyanoethyl)methylamino]benzaldehyde is a valuable intermediate in the synthesis of various organic compounds, particularly dyes and potentially pharmaceutical agents.^[1]

Cationic and Disperse Dye Synthesis

This aldehyde is used as a precursor in the manufacture of cationic and disperse dyes. A patent describes its use in producing yellowish-red dyes for polyacrylonitrile materials. The aldehyde functional group can be condensed with other active methylene compounds to generate the final chromophore.

Knoevenagel Condensation

The aldehyde functionality of **4-[(2-Cyanoethyl)methylamino]benzaldehyde** makes it a suitable substrate for Knoevenagel condensation reactions. This reaction involves the condensation of an aldehyde or ketone with an active methylene compound in the presence of a basic catalyst to form a new carbon-carbon double bond. This is a key step in the synthesis of various dyes and other functional molecules.



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Figure 2: Knoevenagel Condensation Workflow.

Potential in Pharmaceutical Synthesis

While specific examples in publicly available literature are scarce, the structural motifs present in **4-[(2-Cyanoethyl)methylamino]benzaldehyde** suggest its potential as an intermediate in drug synthesis. The benzaldehyde group can be a precursor to various heterocyclic systems, and the cyanoethylamino moiety can be modified to introduce other functionalities.

Spectroscopic Data (Analogous Compound)

Detailed spectroscopic data for **4-[(2-Cyanoethyl)methylamino]benzaldehyde** is not readily available in the public domain. However, data for the structurally similar compound, 4-(dimethylamino)benzaldehyde (CAS 100-10-7), can provide a useful reference for spectral interpretation.

4-(Dimethylamino)benzaldehyde (CAS 100-10-7)	
¹ H NMR	δ 9.73 (s, 1H), 7.73 (d, J = 7.7 Hz, 2H), 6.69 (d, J = 7.5 Hz, 2H), 3.08 (s, 6H)
¹³ C NMR	δ 190.4, 154.4, 132.1, 125.3, 111.1, 40.2
Mass Spec (ESI)	m/z calcd for C ₉ H ₁₁ NO [M+H] ⁺ , 150.1; found, 150.1

Note: The chemical shifts and fragmentation patterns for **4-[(2-Cyanoethyl)methylamino]benzaldehyde** will differ due to the presence of the cyanoethyl group.

Safety Information

4-[(2-Cyanoethyl)methylamino]benzaldehyde should be handled with appropriate safety precautions in a laboratory setting. It is advisable to consult the Safety Data Sheet (SDS) from the supplier for detailed information on handling, storage, and disposal.

Disclaimer: This document is intended for informational purposes only and should not be considered a substitute for professional scientific guidance. All chemical syntheses and handling should be performed by trained professionals in a suitably equipped laboratory with appropriate safety measures in place.

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References

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